

Application Notes and Protocols for Quinagolide Hydrochloride in In Vitro Assays

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Compound of Interest

Compound Name: Quinagolida
CAS No.: 130793-77-0
Cat. No.: B14159601

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Introduction

Quinagolide is a potent and selective non-ergot dopamine D2 receptor agonist.[1][2] Its primary mechanism of action is the inhibition of prolactin secretion from the anterior pituitary gland. By activating D2 receptors, quinagolide reduces adenylyl cyclase activity, which in turn leads to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels and subsequent suppression of prolactin release.[2] This makes quinagolide a valuable tool for studying dopaminergic signaling pathways and a therapeutic agent for hyperprolactinemia. In the context of in vitro cell culture, quinagolide is utilized to investigate its effects on various cell types, particularly pituitary tumor cells and other cells expressing dopamine D2 receptors.[2]

Data Presentation

Physicochemical Properties and Solubility of Quinagolide Hydrochloride

Property	Value
Molecular Formula	C ₂₀ H ₃₄ ClN ₃ O ₃ S
Molecular Weight	432.0 g/mol
Water Solubility	Sparingly soluble (0.2%)[1]
DMSO Solubility	Soluble
Ethanol Solubility	Soluble

This table summarizes key physicochemical properties of quinagolide hydrochloride.

Recommended Concentrations for Cell Culture

Parameter	Concentration Range	Notes
Stock Solution Concentration	1 - 10 mM in DMSO	Higher concentrations can be prepared. A high-concentration stock is recommended to minimize the volume of DMSO added to the cell culture medium.[2]
Working Concentration	0.01 nM - 100 nM	The optimal concentration should be determined empirically for each cell line and experimental endpoint. A starting concentration range of 0.01 nM to 100 nM is recommended for initial dose-response studies.[3]
Final DMSO Concentration in Media	< 0.5% (ideally ≤ 0.1%)	High concentrations of DMSO can be toxic to cells. A vehicle control with the same final DMSO concentration should always be included in experiments.[1]

This table provides recommended concentration ranges for the preparation and use of quinagolide hydrochloride in cell culture experiments.

Experimental Protocols

Protocol 1: Preparation of Quinagolide Hydrochloride Stock and Working Solutions

Materials:

- Quinagolide hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes
- Sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure for 10 mM Stock Solution Preparation:

- Calculation:
 - Molecular weight of quinagolide HCl = 432.0 g/mol
 - To make 1 mL of a 10 mM solution, weigh out 4.32 mg of quinagolide hydrochloride powder.
- Weighing:
 - In a sterile microcentrifuge tube, accurately weigh out 4.32 mg of quinagolide hydrochloride.
- Dissolving:

- Add 1 mL of sterile, cell culture grade DMSO to the tube containing the quinagolide powder.
- Vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved.[2]
- If the compound does not fully dissolve, sonicate the solution in a water bath sonicator for 5-10 minutes.[2]
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage, protected from light.[1][2] Avoid repeated freeze-thaw cycles.[1]

Procedure for Preparation of Working Solutions:

- Thaw Stock Solution:
 - Remove one aliquot of the quinagolide stock solution from the freezer and allow it to thaw at room temperature.
- Dilution:
 - Dilute the stock solution in fresh, pre-warmed cell culture medium to the desired final concentration.
 - It is recommended to perform serial dilutions to achieve low nanomolar concentrations accurately.
 - Ensure the final DMSO concentration in the working solution remains below 0.5%, and ideally at or below 0.1%.[1]

Protocol 2: In Vitro Prolactin Secretion Assay Using GH3 Cells

This protocol describes the use of quinagolide to assess its inhibitory effect on prolactin secretion from the rat pituitary adenoma cell line, GH3.

Materials:

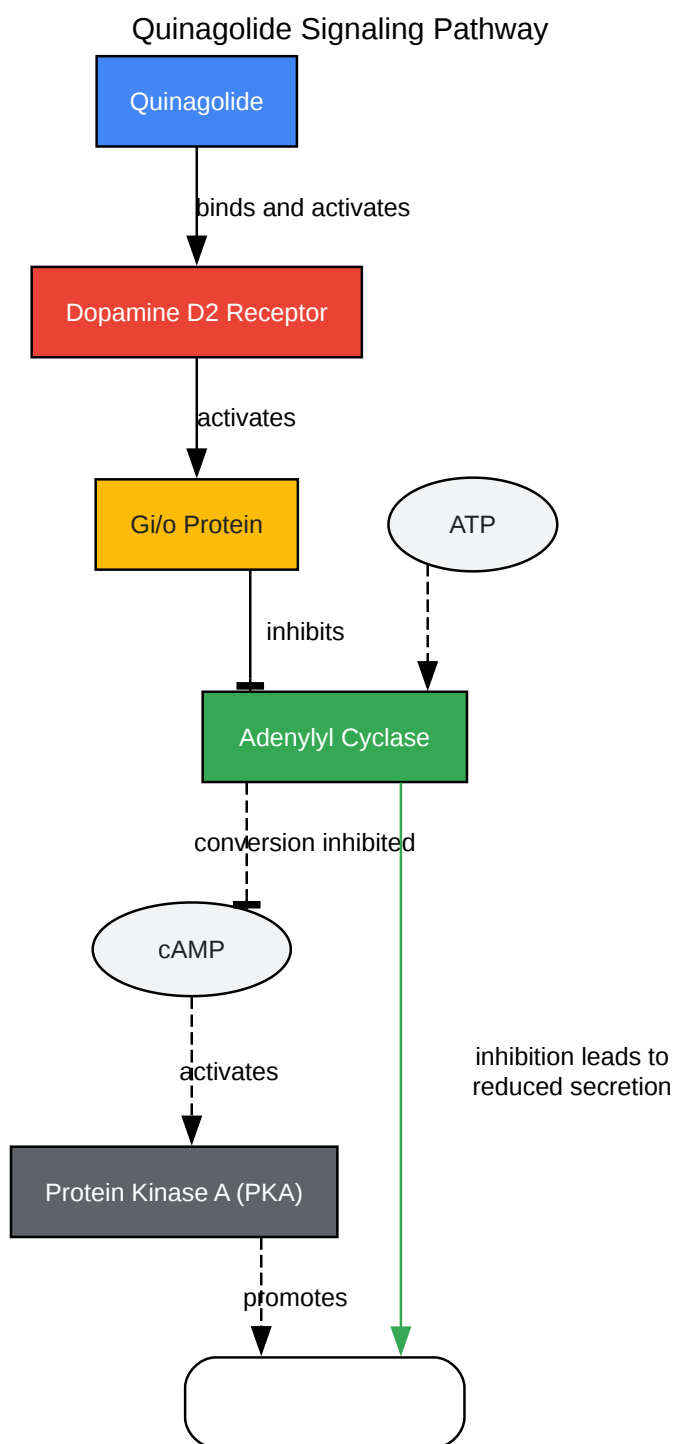
- GH3 cells
- Cell culture medium (e.g., F-12K Medium with 15% horse serum and 2.5% fetal bovine serum)
- 96-well cell culture plates
- Quinagolide hydrochloride working solutions
- Phosphate-Buffered Saline (PBS), sterile
- Commercial Prolactin ELISA kit
- Microplate reader

Procedure:

- Cell Seeding:
 - Seed GH3 cells in a 96-well plate at a density of 1×10^5 cells/well in 100 μ L of culture medium.
 - Incubate for 24-48 hours to allow for cell attachment.
- Quinagolide Preparation:
 - Prepare serial dilutions of quinagolide in serum-free or low-serum medium to achieve the desired final concentrations (e.g., ranging from 0.01 nM to 1000 nM).
 - Prepare a vehicle control with the same final DMSO concentration as the highest quinagolide concentration.
- Cell Treatment:

- Carefully remove the culture medium from the wells.
- Wash the cells once with 100 μ L of warm PBS.
- Add 100 μ L of the prepared quinagolide working solutions or vehicle control to the respective wells.
- Incubate the cells for the desired treatment period (e.g., 24 hours).[4]
- Supernatant Collection:
 - After incubation, carefully collect the culture supernatant from each well.
 - Centrifuge the supernatant to pellet any detached cells and transfer the clear supernatant to a new tube.
 - Store the supernatants at -80°C until analysis.[4]
- Prolactin Measurement:
 - Quantify the concentration of prolactin in the collected supernatants using a commercial prolactin ELISA kit, following the manufacturer's instructions.[4]
- Data Analysis:
 - Normalize the prolactin concentration to the number of viable cells or total protein content in each well.
 - Plot the percentage of prolactin inhibition against the logarithm of the quinagolide concentration and fit the data using a non-linear regression model to determine the EC₅₀.

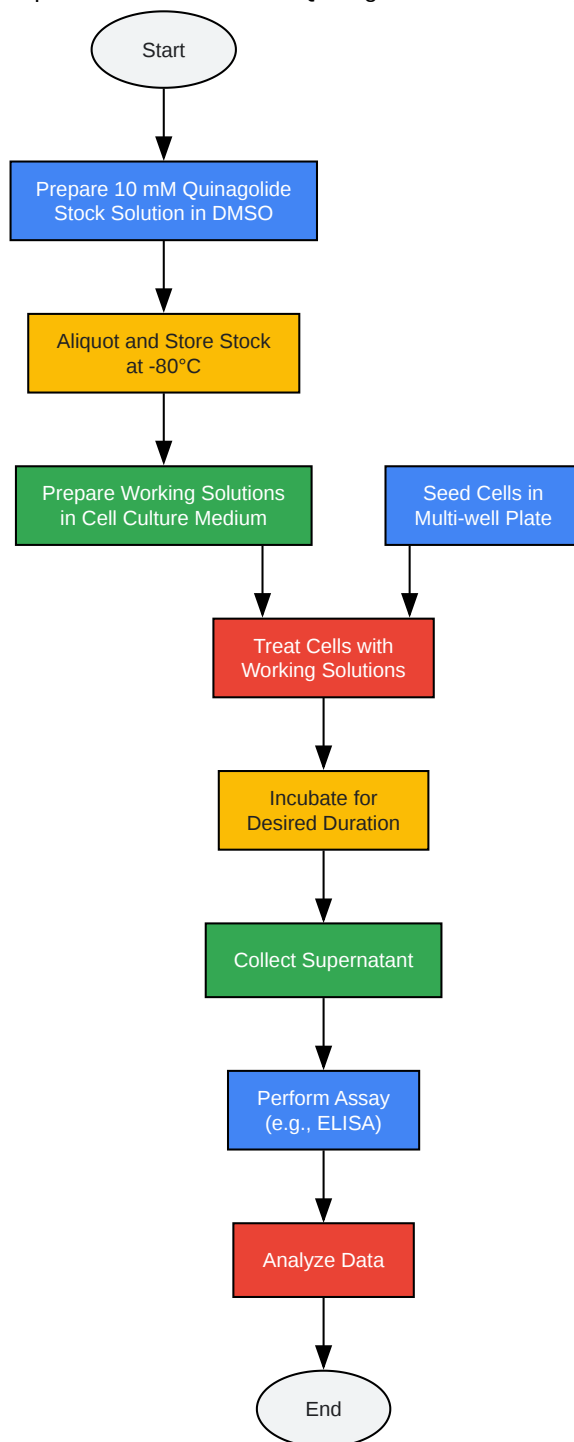
Mandatory Visualizations



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Caption: Quinagolide signaling pathway in lactotrophs.

Experimental Workflow for Quinagolide In Vitro Assay

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